An In-depth Technical Guide to 2,6-Dimethylstyrene: Structure, Properties, and Reactivity

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Compound of Interest

Compound Name:	*2,6-Dimethylstyrene*
CAS No.:	*2039-90-9*
Cat. No.:	*B1328765*

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This guide provides a comprehensive technical overview of **2,6-dimethylstyrene**, a substituted aromatic hydrocarbon of significant interest to researchers in polymer science, materials science, and organic synthesis. We will delve into its core physicochemical properties, Spectroscopic profile, synthesis, and unique reactivity, which is dominated by the steric influence of its ortho-methyl groups. This document is intended for professionals in research and development, offering field-proven insights into the handling and application of this compound.

Core Molecular and Physical Properties

2,6-Dimethylstyrene, also known by its IUPAC name 2-ethenyl-1,3-dimethylbenzene, is an organic compound that belongs to the family of substituted styrenes.[1] Its fundamental identity is defined by its molecular formula and weight, which are the basis for all stoichiometric and analytical characterizations.

Molecular Formula and Weight

The chemical structure of **2,6-dimethylstyrene** consists of a benzene ring substituted with a vinyl group and two methyl groups at the ortho positions (carbons 2 and 6) relative to the vinyl substituent. This arrangement leads to the following core identifiers:

- Molecular Formula: $C_{10}H_{12}$[1][2][3]
- Molecular Weight: 132.20 g/mol [1][3]

The molecular weight is a critical parameter for all quantitative experimental work, from calculating molar equivalents in a synthesis to interpreting mass spectrometry data. Several sources provide slight variations on this value (132.21 g/mol or 132.202 g/mol), which are attributable to differences in isotopic abundance calculations but are practically interchangeable for laboratory use.[2][4]

Physicochemical Data Summary

Quantitative data for **2,6-dimethylstyrene** are summarized in the table below for ease of reference. These properties are essential for planning experiments, particularly regarding purification methods (distillation) and safety protocols.

Property	Value	Source(s)
CAS Number	2039-90-9	[1][4]
IUPAC Name	2-ethenyl-1,3-dimethylbenzene	[1]
Synonyms	1,3-Dimethyl-2-vinylbenzene	[1][2]
Appearance	Liquid	[4]
Density	0.893 g/cm³	[2]
Boiling Point	184.3 °C (at 760 mmHg)	[2][5]
Flash Point	56.8 °C	[2]
Molecular Weight	132.20 g/mol	[1][3]

Synthesis of 2,6-Dimethylstyrene

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The synthesis of **2,6-dimethylstyrene** is most commonly achieved via the Wittig reaction, a robust and versatile method for forming carbon-carbon double bonds by reacting a phosphorus ylide with a ketone or aldehyde.[6] In this case, the logical precursor is 2,6-dimethylacetophenone. The causality behind this choice is the commercial availability of the ketone and the high efficiency of the Wittig reaction for converting carbonyls into vinyl groups.

Proposed Synthesis Workflow: Wittig Olefination

The following diagram illustrates the two-stage workflow for a typical laboratory-scale synthesis.

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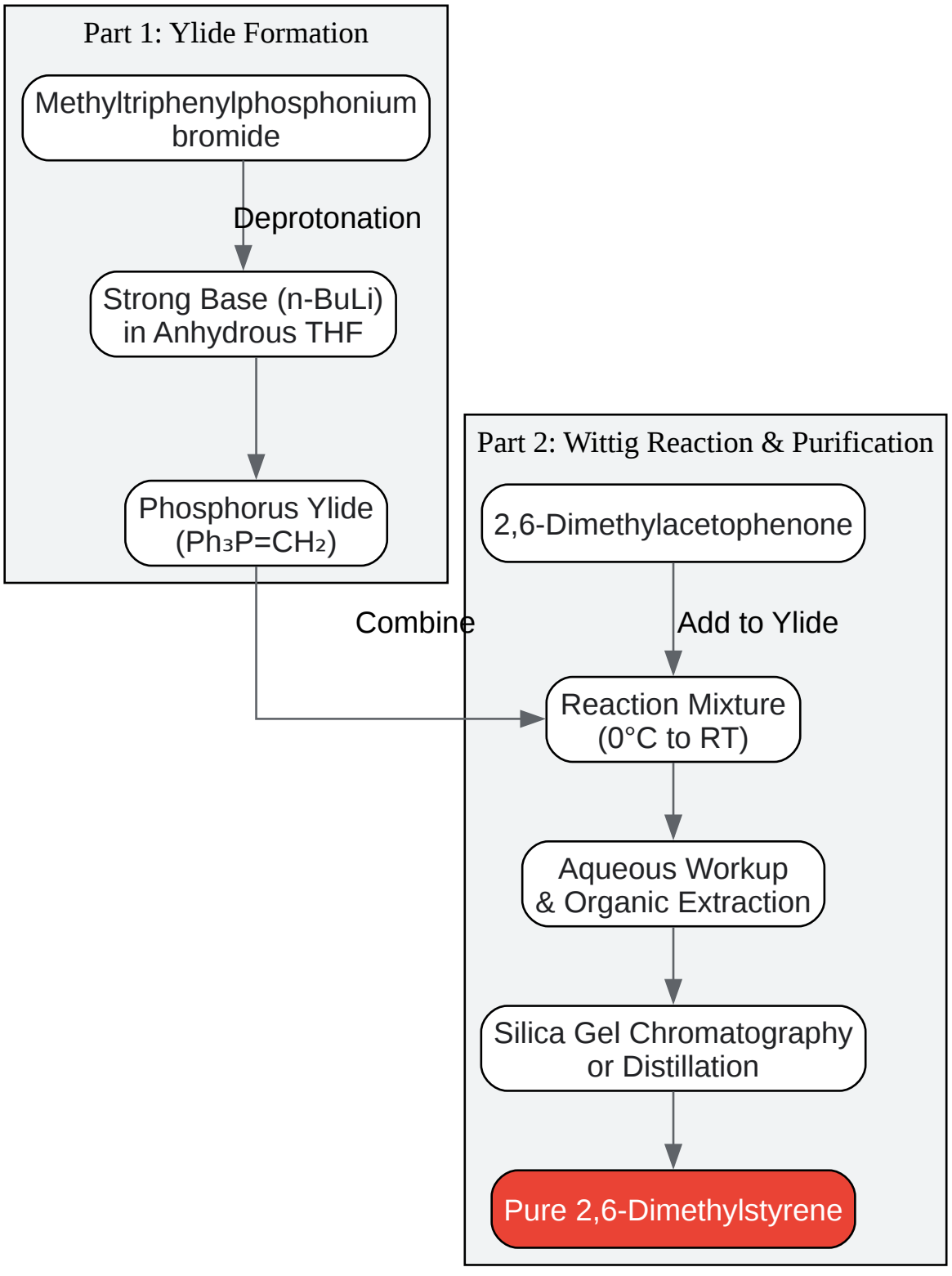

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Caption: Workflow for the synthesis of **2,6-dimethylstyrene** via Wittig reaction.

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Experimental Protocol: Synthesis

This protocol is a self-validating system; successful formation of the ylide is visually indicated by a color change, and the final product's identity is confirmed via spectroscopic analysis as described in Section 3.

- Ylide Preparation:
  - To a flame-dried, three-necked flask under an inert atmosphere (Argon), add methyltriphenylphosphonium bromide (1.1 eq).
  - Add anhydrous tetrahydrofuran (THF) and stir to suspend the salt.
  - Cool the suspension to 0°C in an ice bath.
  - Slowly add n-butyllithium (n-BuLi, 1.05 eq) dropwise. A distinct color change (typically to deep orange or yellow) confirms the formation of the ylide.
  - Stir the resulting ylide solution at 0°C for 30-60 minutes.
- Wittig Reaction:
  - In a separate flask, dissolve 2,6-dimethylacetophenone (1.0 eq) in anhydrous THF.
  - Slowly add the ketone solution to the stirring ylide solution at 0°C.
  - Allow the reaction mixture to slowly warm to room temperature and stir overnight. The reaction can be monitored by Thin Layer Chromatography (TLC).
- Workup and Purification:
  - Quench the reaction by slowly adding saturated aqueous ammonium chloride (NH_4Cl).
  - Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3x volumes).
  - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate ($MgSO_4$).

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- Filter and concentrate the solvent in vacuo. The crude product will contain triphenylphosphine oxide as a major byproduct.
- Purify the crude oil via flash column chromatography on silica gel (eluting with hexanes) or by vacuum distillation to yield the pure liquid product.

Spectroscopic Characterization

Characterization is essential to confirm the identity and purity of the synthesized **2,6-dimethylstyrene**. The expected spectroscopic data are directly correlated to its $C_{10}H_{12}$ formula and unique structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most definitive structural information.[7]

- ^{1}H NMR: The proton NMR spectrum is predicted to show four distinct signals:
  - A complex multiplet for the vinyl group protons (–CH=CH_2), typically between δ 5.0 and 7.0 ppm. The internal proton (–CH=) will be a doublet of doublets.
  - A multiplet for the aromatic protons on the benzene ring, expected around δ 7.0-7.2 ppm.
  - A sharp singlet for the six protons of the two equivalent methyl groups (–CH_3), deshielded by the aromatic ring to approximately δ 2.3 ppm.
- ^{13}C NMR: The carbon NMR spectrum should display 8 distinct signals, corresponding to the 8 non-equivalent carbon atoms in the molecule:
  - Signals for the two vinyl carbons (C=CH_2 and CH=CH_2).
  - Four signals for the aromatic carbons, including the two substituted carbons attached to the methyl and vinyl groups.
  - One signal for the two equivalent methyl carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups.[7]

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- ~3080 cm^{-1}: C-H stretching from the vinyl group.
- ~2950-2850 cm^{-1}: C-H stretching from the methyl groups.
- ~1630 cm^{-1}: C=C stretching of the vinyl group.
- ~1600 & 1480 cm^{-1}: C=C stretching within the aromatic ring.
- ~990 & 910 cm^{-1}: Out-of-plane C-H bending ("wag") of the vinyl group, which are highly characteristic of a monosubstituted alkene.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound.

- Molecular Ion (M^+): A strong peak at m/z = 132, corresponding to the molecular weight of $C_{10}H_{12}$.[1]
- Major Fragment: A significant peak at m/z = 117, corresponding to the loss of a methyl group ($[M-15]^+$), which forms a stable benzylic cation.

Reactivity and Polymerization Behavior: The Role of Steric Hindrance

The most defining characteristic of **2,6-dimethylstyrene** from a polymer science perspective is its profound resistance to homopolymerization under standard free-radical conditions. This is a direct consequence of its molecular structure.

Steric Hindrance in Homopolymerization

The two methyl groups in the ortho positions to the vinyl group create significant steric bulk. This bulk physically blocks the approach of another monomer to the growing polymer chain's radical end. The transition state required for propagation is energetically unfavorable, thus inhibiting chain growth. Research has demonstrated that unlike the 2,4- and 2,5-dimethylstyrene isomers, **2,6-dimethylstyrene** fails to produce high molecular weight polymers. This insight is critical for any researcher considering its use as a primary monomer.

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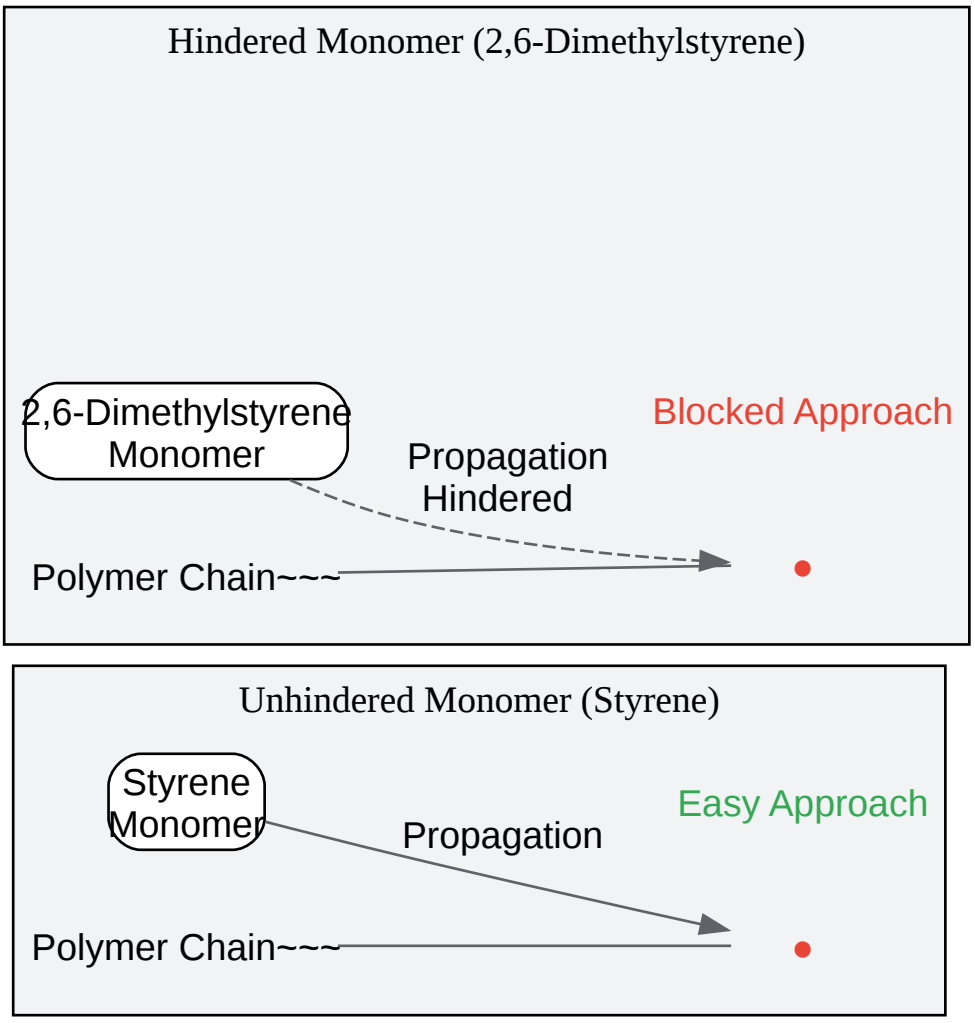

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Caption: Steric hindrance from ortho-methyl groups blocks monomer approach.

Copolymerization Potential

While homopolymerization is unfavorable, **2,6-dimethylstyrene** can participate in copolymerization reactions, particularly with less hindered monomers like styrene.[8] In such cases, the **2,6-dimethylstyrene** unit can be incorporated into a polymer backbone, albeit typically at a lower frequency than the comonomer. This allows for the synthesis of specialty copolymers where the bulky dimethylphenyl groups can be used to modify the final polymer's properties, such as its glass transition temperature (Tg), thermal stability, or refractive index.

Protocol: Free-Radical Copolymerization with Styrene

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- Setup: In a Schlenk flask, combine **2,6-dimethylstyrene** and styrene in the desired molar ratio (e.g., 1:5).
- Initiator: Add a radical initiator such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (BPO) (e.g., 0.1 mol% relative to total monomers).
- Reaction: Purge the solution with an inert gas (Argon or Nitrogen) for 15-20 minutes to remove oxygen, which inhibits radical polymerization.
- Heating: Heat the sealed flask in an oil bath at the appropriate temperature for the chosen initiator (e.g., 60-80°C for AIBN).
- Termination & Precipitation: After several hours (or until the desired conversion is reached, noted by increased viscosity), cool the reaction to room temperature. Dilute the viscous solution with a small amount of THF and precipitate the resulting copolymer by pouring the solution into a large volume of a non-solvent, such as cold methanol.
- Purification: Collect the precipitated polymer by filtration, wash with fresh methanol, and dry under vacuum to a constant weight. The composition of the copolymer can be determined using ^{1}H NMR spectroscopy by integrating the signals corresponding to each monomer unit.

Applications and Research Relevance

Direct applications of **2,6-dimethylstyrene** in drug development are not prominent. However, its unique properties make it a valuable tool for researchers and scientists in adjacent fields:

- Model Compound: It serves as an excellent model compound for studying the effects of steric hindrance on polymerization kinetics and reaction mechanisms.
- Specialty Copolymers: Its use in copolymerization allows for the creation of materials with tailored thermal and mechanical properties. Polymers incorporating **2,6-dimethylstyrene** units could find use in advanced materials applications where high thermal stability is required. For instance, it has been explored in blends with poly(2,6-dimethyl-1,4-phenylene ether) (PPE), a high-performance thermoplastic.[9]
- Organic Synthesis: As a functionalized building block, it can be used in the synthesis of more complex molecules where a 2,6-dimethylphenyl moiety is desired.

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Safety and Handling

2,6-Dimethylstyrene is classified as a skin and eye irritant and may cause respiratory irritation.[2]

- Handling: Always handle in a well-ventilated chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, nitrile gloves, and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from sources of ignition.[1] The commercial product is often stabilized with a small amount of an inhibitor like 4-tert-butylcatechol to prevent unwanted reactions during storage.[3]
- Fire Safety: It is a combustible liquid.[1] Use carbon dioxide, dry chemical, or foam extinguishers.

References

- PubChem. (n.d.). **2,6-Dimethylstyrene**. National Center for Biotechnology Information. Retrieved from [Link]
- The Good Scents Company. (n.d.). 2,6-dimethyl styrene. Retrieved from [Link]
- SIELC Technologies. (n.d.). **2,6-Dimethylstyrene**. Retrieved from [Link]
- Schwartzman, L. H., & Corson, B. B. (1954). Steric Hindrance. I. 2,6-Dimethylacetophenone and **2,6-Dimethylstyrene**. Journal of the American Chemical Society, 76(3), 781–782.
- Nelissen, L., et al. (n.d.). In situ preparation of blends of polystyrene and poly(2,6-dimethyl-1,4-phenylene ether). ScienceDirect. Retrieved from [Link]
- Wikipedia. (n.d.). Wittig reaction. Retrieved from [Link]
- Gorshkov, G., et al. (2020). Synthesis and styrene copolymerization of dimethyl and dimethoxy ring-substituted 2-methoxyethyl phenylcyanoacrylates. ChemRxiv. Retrieved from [Link]
- Metcalfe, A. S., & Torkelson, J. M. (1995). Phase Behavior in Copolymer Blends: Poly(2,6-dimethyl-1,4-phenylene oxide) and Halogen-Substituted Styrene Copolymers.

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Macromolecules, 28(1), 274-287.

- CPAChem. (n.d.). Safety data sheet 2,5-Dimethylstyrene. Retrieved from [Link]
- Master Organic Chemistry. (2018). The Wittig Reaction. Retrieved from [Link]
- Nelissen, L., Meuldijk, J., & Drinkenburg, A. A. H. (1994). In situ preparation of blends of polystyrene and poly(2,6-dimethyl-1,4-phenylene ether). Polymer, 35(24), 5263-5269.
- Organic Chemistry Portal. (n.d.). Wittig Reaction. Retrieved from [Link]
- Organic Syntheses. (n.d.). Procedure. Retrieved from [Link]
- Metin, Ö. (2011). Basic 1H- and 13C-NMR Spectroscopy. InTech. Retrieved from [Link]

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Sources

- 1. fishersci.com [fishersci.com]
- 2. cpachem.com [cpachem.com]
- 3. 2,6-Dimethylstyrene | 2039-90-9 | FD66050 | Biosynth [biosynth.com]
- 4. researchgate.net [researchgate.net]
- 5. fishersci.com [fishersci.com]
- 6. Wittig reaction - Wikipedia [en.wikipedia.org]
- 7. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 8. chemrxiv.org [chemrxiv.org]
- 9. cpsm.kpi.ua [cpsm.kpi.ua]
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